

A Comprehensive Technical Guide to the Discovery, Properties, and Experimental Analysis of α -Solanine

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Compound of Interest

Compound Name: *Alpha-Solamarine*

Cat. No.: *B1590948*

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Disclaimer: This guide addresses the topic of α -Solanine. It is presumed that the query for "**Alpha-Solamarine**" was a typographical error, as α -Solanine is the scientifically recognized compound with a substantial body of research.

This technical whitepaper provides an in-depth overview of α -solanine, a naturally occurring glycoalkaloid found in plants of the Solanaceae family. It is intended for researchers, scientists, and professionals in drug development, offering a detailed exploration of its history, physicochemical properties, biological activities, and the experimental protocols used for its study.

Discovery and History

α -Solanine was first isolated in 1820 from the berries of the European black nightshade, *Solanum nigrum*, from which it derives its name.[1][2] It is a steroidal glycoalkaloid that plants, such as potatoes (*Solanum tuberosum*) and tomatoes, naturally produce as a defense mechanism against pests and diseases.[2][3][4] Historically, solanine was used in the treatment of conditions like bronchitis, epilepsy, and asthma.[5] While its toxicity at high doses is well-documented, recent scientific interest has shifted towards its potential therapeutic applications, particularly its anticancer properties.[1][3] Research has shown that α -solanine concentrations are particularly high in the green peels and sprouts of potatoes.[3]

Physicochemical Properties

α -Solanine is a complex molecule consisting of a steroidal aglycone, solanidine, and a trisaccharide side chain composed of galactose, glucose, and rhamnose.^{[4][6]} Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₄₅ H ₇₃ NO ₁₅	^{[7][8]}
Molecular Weight	868.1 g/mol	^{[7][8]}
Melting Point	~285 °C (decomposes)	^{[7][9]}
Appearance	White, odorless solid; slender needles from 85% alcohol	^[7]
Solubility	Practically insoluble in water; readily soluble in hot alcohol; practically insoluble in ether and chloroform.	^{[5][9]}
pKa	6.66 at 15 °C	^[7]
PubChem CID	9549171	^[7]

Biological Activity and Quantitative Data

α -Solanine exhibits a wide range of biological activities, including antineoplastic, anti-inflammatory, and pesticidal effects.^{[3][5][10]} Its primary mechanism of action in cancer cells involves inducing apoptosis (programmed cell death), inhibiting cell proliferation, and reducing migration and invasion.^{[10][11]}

Anticancer Activity (In Vitro)

Cell Line	Cancer Type	Effect	IC50 (24h)	IC50 (48h)	Reference
A2058	Human Melanoma	Inhibition of proliferation, migration, and invasion	Not specified	Not specified	[10]
JEG-3	Human Choriocarcinoma	Inhibition of colony formation, induction of apoptosis	> 30 μ M	> 30 μ M	[12]
Various	Multiple Cancers	Cytotoxicity	10.00 - 32.18 μ M	9.65 - 20.84 μ M	[13]

Anticancer Activity (In Vivo)

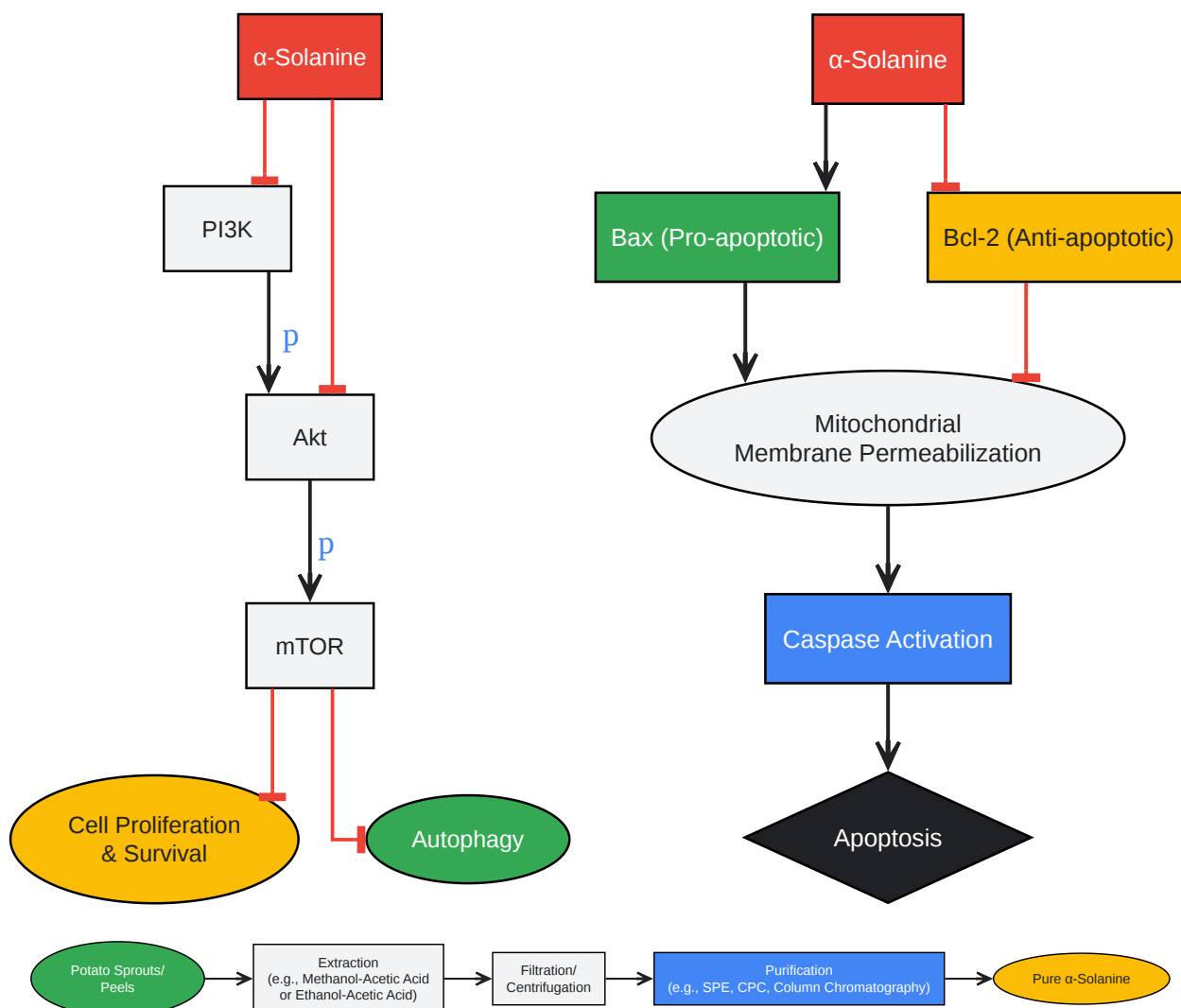
Animal Model	Cancer Type	Dose	Effect	Reference
Mice	Breast Cancer	5 mg/kg	Significant reduction in tumor take rate, size, and weight; induction of apoptosis.	[11] [13]
Nude Mice	Choriocarcinoma	Not specified	Significant inhibition of xenograft growth.	[12]

Key Signaling Pathways

α -Solanine modulates several critical signaling pathways involved in cancer progression. Its ability to induce apoptosis and inhibit proliferation is linked to its influence on pathways such as PI3K/Akt/mTOR and its regulation of apoptosis-related proteins.

PI3K/Akt/mTOR Signaling Pathway

α -Solanine has been shown to suppress the phosphorylation of key components of the PI3K/Akt pathway, which is crucial for cell survival and proliferation.[10] Furthermore, it can induce autophagy by inhibiting the Akt/mTOR signaling pathway.[14]



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